

Dichlorophenyl-ABA stock solution preparation and storage

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Compound of Interest

Compound Name: Dichlorophenyl-ABA

Cat. No.: B1670468

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Application Notes and Protocols: Dichlorophenyl-ABA

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dichlorophenyl-ABA (DCPA) is a potent inhibitor of transthyretin (TTR) amyloid fibril formation. It functions by stabilizing the native tetrameric structure of TTR, thereby preventing its dissociation into amyloidogenic monomers. This property makes DCPA a valuable tool in research focused on familial amyloidotic polyneuropathy (FAP) and related protein aggregation diseases. These application notes provide detailed protocols for the preparation and storage of **Dichlorophenyl-ABA** stock solutions to ensure consistent and reliable experimental results.

Data Presentation

Quantitative data for the preparation and storage of **Dichlorophenyl-ABA** stock solutions are summarized in the tables below for easy reference.

Table 1: **Dichlorophenyl-ABA** Properties

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₁₃ H ₉ Cl ₂ NO ₂ |
| Molecular Weight | 282.12 g/mol |
| Appearance | White to light yellow solid |
| Purity | ≥98% by HPLC |

Table 2: Stock Solution Preparation (for a desired volume of 1 mL in DMSO)

| Desired Concentration | Mass of Dichlorophenyl-ABA to Weigh |
|-----------------------|-------------------------------------|
| 1 mM | 0.282 mg |
| 5 mM | 1.41 mg |
| 10 mM | 2.82 mg[1] |
| 50 mM | 14.1 mg |
| 100 mM | 28.2 mg |

Table 3: Recommended Storage Conditions for **Dichlorophenyl-ABA**

| Form | Storage Temperature | Duration |
|-------------------------|---------------------|-------------|
| Powder | -20°C | 3 years |
| Powder | 4°C | 2 years |
| In Solvent (e.g., DMSO) | -80°C | 6 months[2] |
| In Solvent (e.g., DMSO) | -20°C | 1 month[2] |

Experimental Protocols

Protocol 1: Preparation of a 10 mM Dichlorophenyl-ABA Stock Solution in DMSO

Materials:

- **Dichlorophenyl-ABA** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous
- Analytical balance
- Microcentrifuge tubes or vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Ultrasonic bath (optional, but recommended)

Procedure:

- **Pre-weighing Preparation:** Ensure the analytical balance is calibrated and located in an area free from drafts and vibrations. Use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- **Weighing **Dichlorophenyl-ABA**:** Carefully weigh 2.82 mg of **Dichlorophenyl-ABA** powder and transfer it to a sterile microcentrifuge tube or vial.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the tube containing the **Dichlorophenyl-ABA** powder.
- **Dissolution:**
 - Cap the tube securely and vortex the solution for 1-2 minutes to facilitate dissolution. .
 - For complete dissolution, sonicate the solution in an ultrasonic bath for 5-10 minutes.[\[2\]](#) Visually inspect the solution to ensure no solid particles remain.
- **Aliquoting and Labeling:**

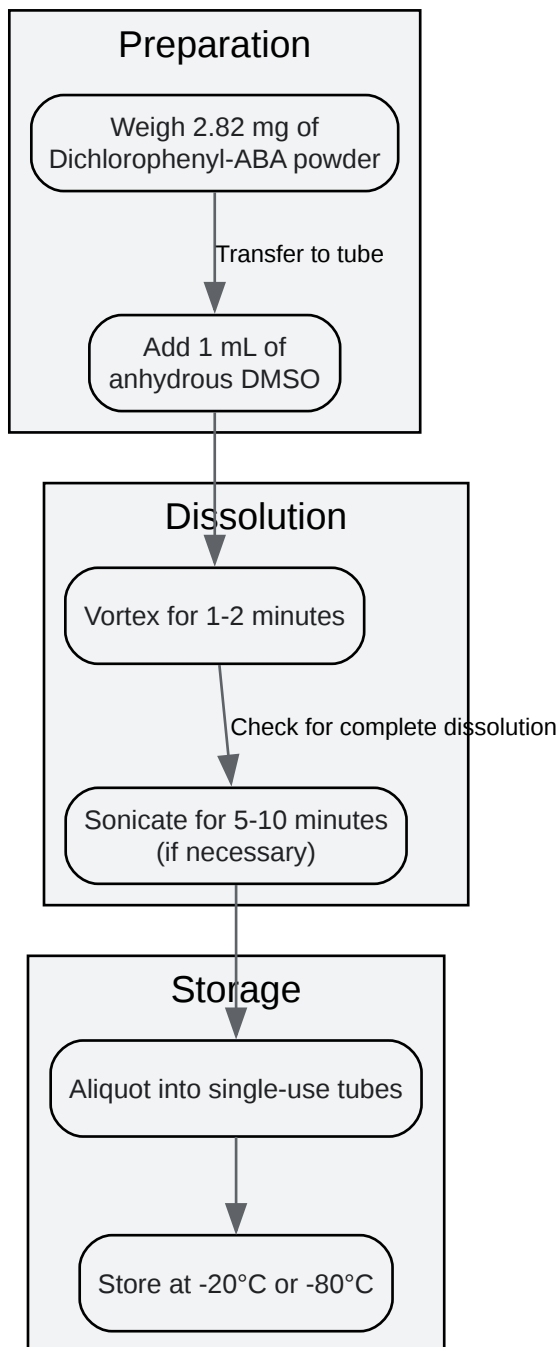
- Once fully dissolved, aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
- Clearly label each aliquot with the compound name ("**Dichlorophenyl-ABA**"), concentration (10 mM), solvent (DMSO), date of preparation, and your initials.
- Storage: Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[2\]](#)

Visualizations

Dichlorophenyl-ABA Stock Solution Preparation

Workflow

Workflow for Dichlorophenyl-ABA Stock Solution Preparation

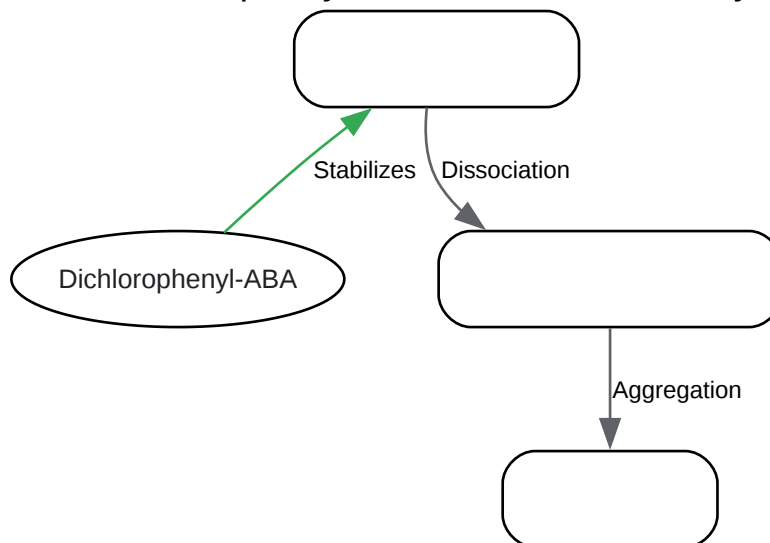


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Caption: Workflow for preparing a **Dichlorophenyl-ABA** stock solution.

Mechanism of Action of Dichlorophenyl-ABA

Mechanism of Dichlorophenyl-ABA Action on Transthyretin (TTR)



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Caption: **Dichlorophenyl-ABA** stabilizes TTR, inhibiting fibril formation.

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References

- 1. Dichlorophenyl ABA supplier |CAS 18201-65-5 |inhibitor | AOBIOUS [aobious.com]
- 2. medchemexpress.com [medchemexpress.com]
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